

# An In-depth Technical Guide to the Physicochemical Properties of 1-Ethoxyethanol

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## Compound of Interest

Compound Name: 1-Ethoxyethanol

Cat. No.: B8670636

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## Abstract

**1-Ethoxyethanol** (CAS No. 7518-70-9), also known as acetaldehyde ethyl hemiacetal, is an organic compound with the chemical formula  $C_4H_{10}O_2$ . It is a structural isomer of the more commonly cited 2-ethoxyethanol and possesses distinct physicochemical properties. This technical guide provides a comprehensive overview of the known properties of **1-Ethoxyethanol**. It is important to note that while computational data for this compound is available, extensive experimental data for many of its specific physical properties, such as boiling and melting points, are not widely published in scientific literature. This document consolidates the available information and presents standardized experimental protocols for the determination of key physicochemical parameters.

## Chemical Identity and Structure

**1-Ethoxyethanol** is classified as a hemiacetal. Its structure consists of an ethanol molecule added to the carbonyl group of an acetaldehyde molecule.

- IUPAC Name: **1-ethoxyethanol**
- CAS Number: 7518-70-9[1][2]
- Molecular Formula:  $C_4H_{10}O_2$ [1][3][4]

- Synonyms: Acetaldehyde ethyl hemiacetal, 1-ethoxy-ethanol[5]

## Physicochemical Properties

The quantitative data available for **1-Ethoxyethanol** is summarized in the table below. A significant portion of the physical properties lacks experimentally determined values in publicly accessible databases; where available, computationally predicted data is provided and noted.

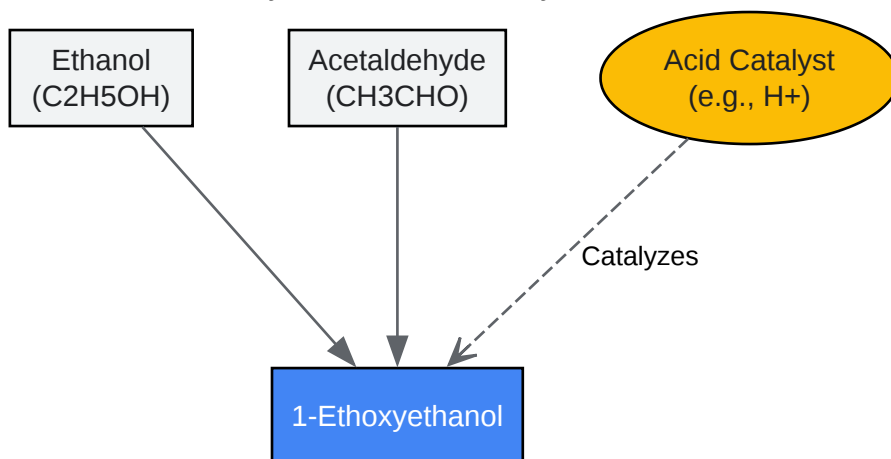
Property	Value	Data Type	Source(s)
Molecular Weight	90.12 g/mol	Calculated	[1][3][6]
CAS Number	7518-70-9	Identifier	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub>	Structural	[1][3][4]
Boiling Point	No Data Available	Experimental	[5][7][8]
Melting Point	No Data Available	Experimental	[5][7][8]
Density	No Data Available	Experimental	[5][7][8]
Vapor Pressure	No Data Available	Experimental	[5]
Flash Point	No Data Available	Experimental	[5][7][8]
Solubility in Water	Fully Miscible	Experimental	
LogP (Octanol/Water)	0.36120	Computational	[4]
Polar Surface Area (PSA)	29.46 Å <sup>2</sup>	Computational	[4]

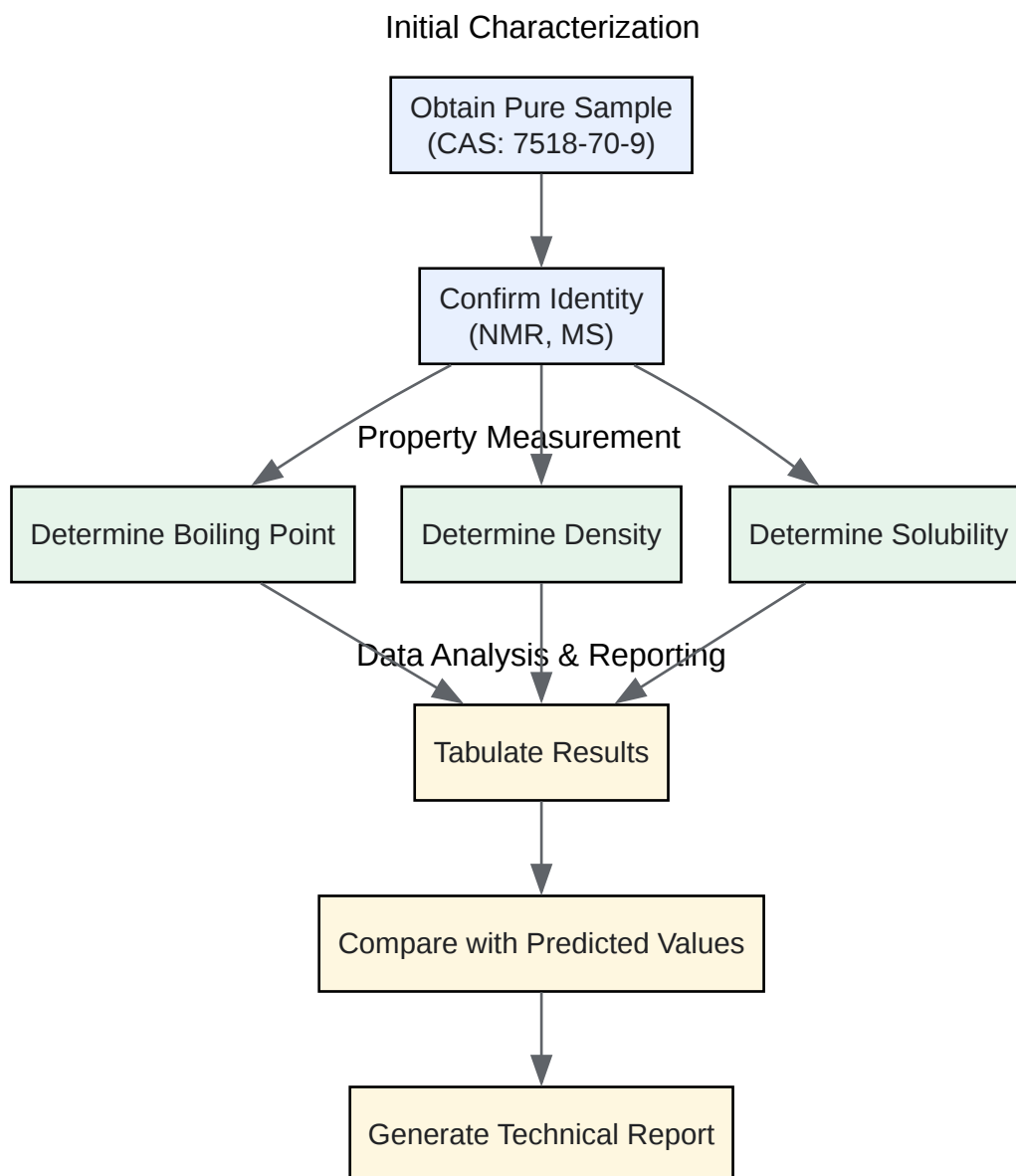
Note: Data for the isomer 2-Ethoxyethanol (CAS 110-80-5) is often mistakenly attributed to **1-Ethoxyethanol**. Researchers should verify the CAS number when consulting external sources.

## Synthesis Pathway

**1-Ethoxyethanol** is synthesized via the acid-catalyzed reaction between ethanol and acetaldehyde. This reaction is a classic example of hemiacetal formation.

## Synthesis of 1-Ethoxyethanol





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